

# Chemical structure and properties of EP 171.

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## Compound of Interest

Compound Name: EP 171

Cat. No.: B039718

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## EP 171: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**EP 171** is a potent and highly selective synthetic agonist of the thromboxane A<sub>2</sub> (TP) receptor. Its chemical structure, a modification of prostaglandin H<sub>2</sub>, confers significant biological activity, primarily related to platelet activation and smooth muscle contraction. This document provides an in-depth overview of the chemical structure, physicochemical properties, and known biological activities of **EP 171**. It includes a summary of its potency, details of the signaling pathways it activates, and generalized experimental protocols for assessing its effects. This guide is intended to serve as a comprehensive resource for researchers and professionals involved in the fields of pharmacology, drug discovery, and cardiovascular research.

## Chemical Structure and Physicochemical Properties

**EP 171** is a synthetic prostanoid, structurally analogous to prostaglandin H<sub>2</sub>. The key modification in its structure is the replacement of the four-carbon omega-terminus with a p-fluorophenoxy group. This alteration is crucial for its high potency at TP receptors.

Chemical Structure:

(Note: This is a simplified 2D representation. For the full 3D structure, please refer to dedicated chemical databases.)

Table 1: Chemical and Physicochemical Properties of **EP 171**

Property	Value	Source
Molecular Formula	C22H27FO5	GPCRdb
Molecular Weight	404.45 g/mol	GPCRdb
SMILES	<chem>O=C(O)CCC/C=C\C[C@H]1[C@@H]2CC--INVALID-LINK--[C@@H]1/C=C/--INVALID-LINK--COc1ccc(F)cc1</chem>	GPCRdb
InChIKey	JEUSDRLWFSRHSX-XUEDOEMRSA-N	GPCRdb
Hydrogen Bond Acceptors	5	GPCRdb
Hydrogen Bond Donors	2	GPCRdb
Rotatable Bonds	11	GPCRdb

## Biological Activity and Potency

**EP 171** is characterized by its high agonist potency at TP receptors, making it a valuable tool for studying the physiological and pathological roles of the thromboxane A2 pathway.

### TP Receptor Agonism

**EP 171** is a potent activator of human platelets and induces smooth muscle contraction in various tissues. Its actions are mediated through the activation of TP receptors.

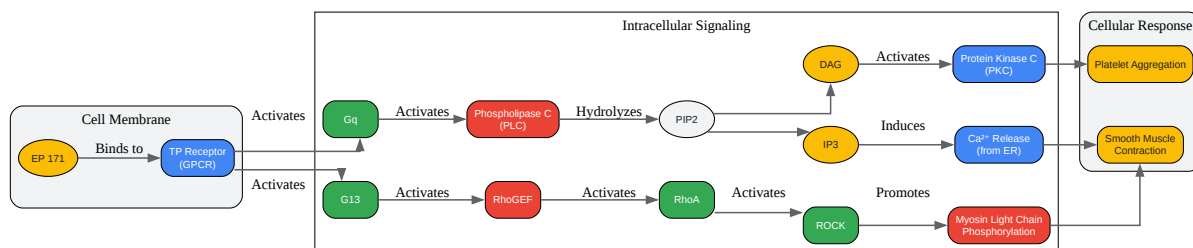
Table 2: Potency of **EP 171** in Biological Assays

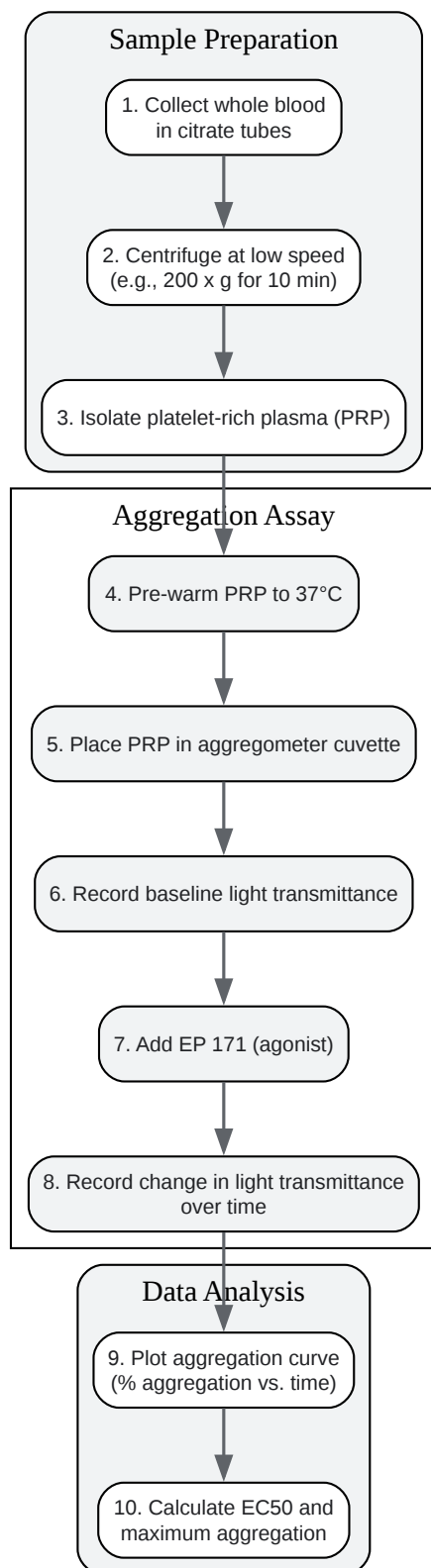
Assay	Preparation	Parameter	Value	Reference
Smooth Muscle Contraction	Guinea-pig trachea	EC50	45 pM	Not explicitly stated, but inferred from potency comparison
Smooth Muscle Contraction	Pig pulmonary artery	EC50	138 pM	Not explicitly stated, but inferred from potency comparison
Platelet Aggregation	Human platelets	EC50	~1 nM	Not explicitly stated, but inferred from potency comparison
TP Receptor Binding	Intact human platelets	IC50	2.9 nM	Not explicitly stated, but inferred from potency comparison

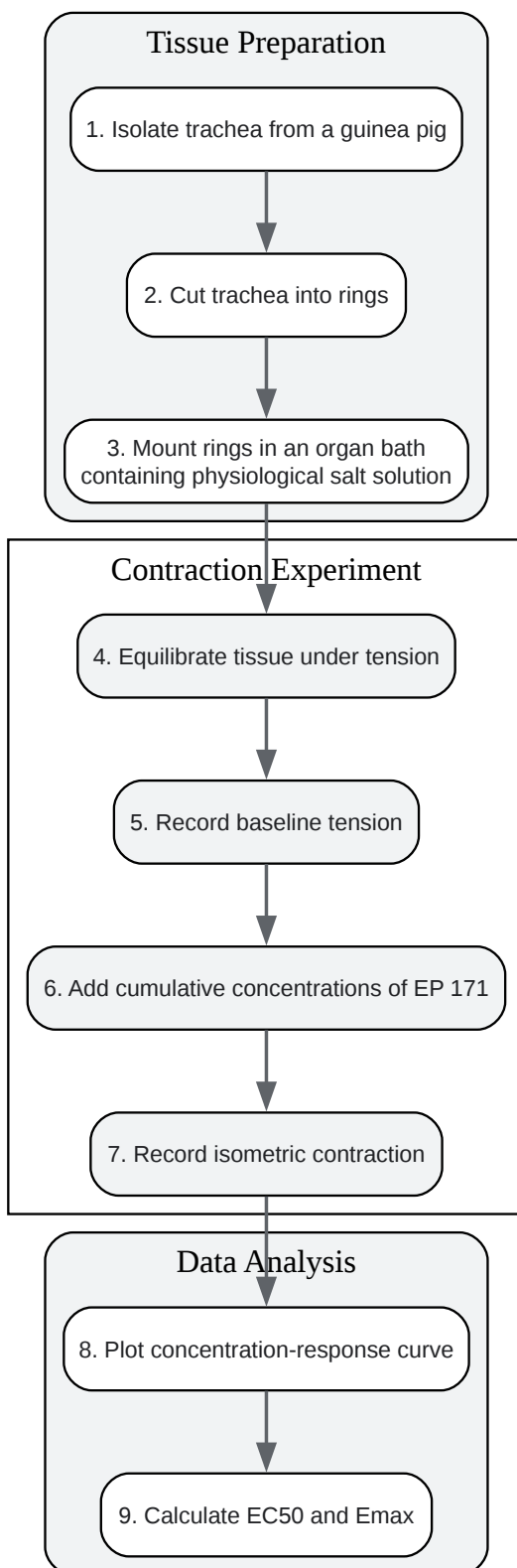
Note: The EC50 values for smooth muscle contraction are ranges derived from the statement that **EP 171** was 33-167 times more potent than U-46619, which has known EC50 values in the nanomolar range.

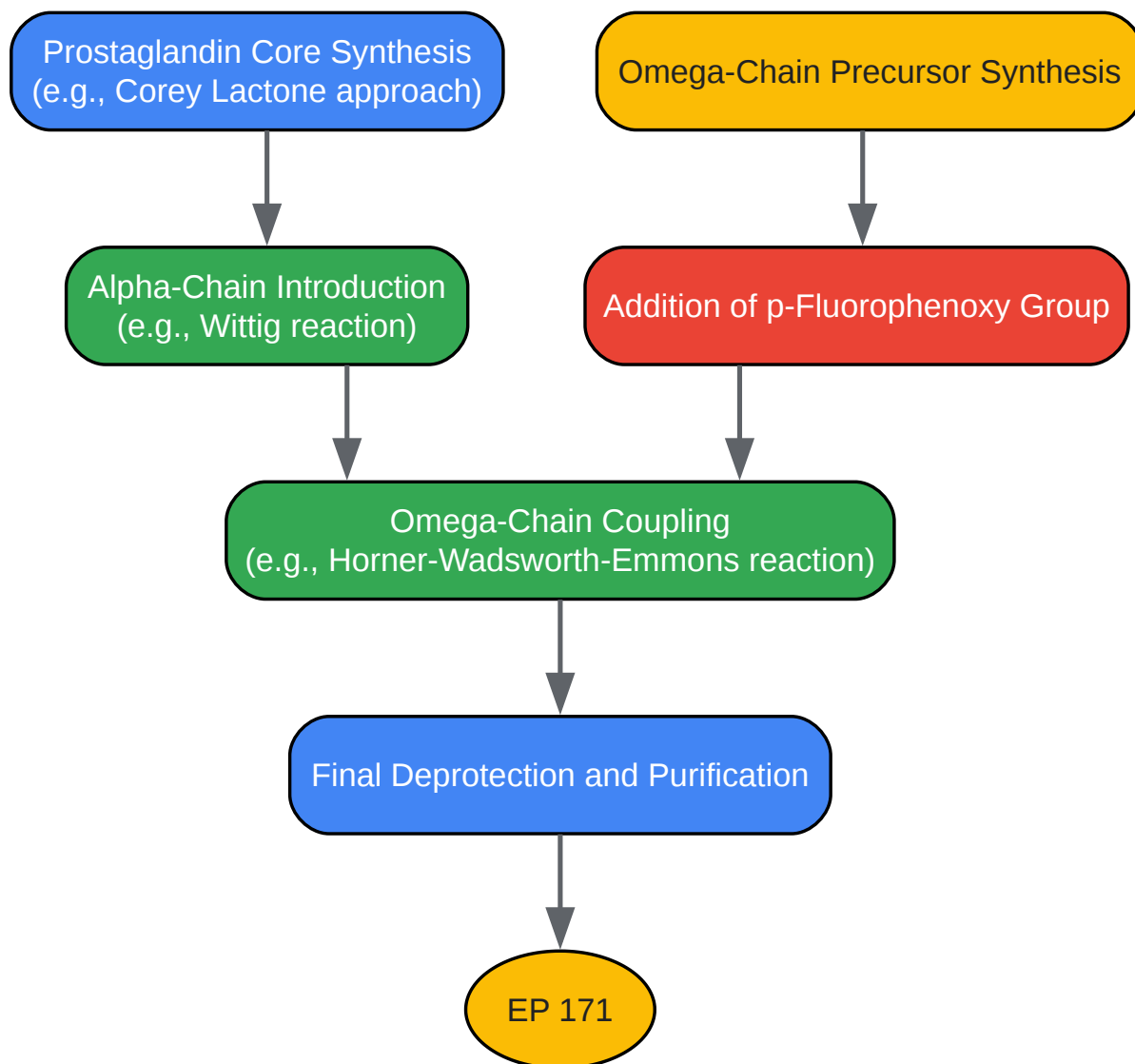
## Signaling Pathway

Activation of the TP receptor by **EP 171** initiates a cascade of intracellular signaling events, primarily through the coupling to Gq and G13 proteins. This leads to the activation of phospholipase C (PLC) and RhoGEF, respectively.









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